

Structure Elucidation of 6-Bromo-2-hexanol: A Technical Guide

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Compound of Interest

Compound Name: 6-Bromo-2-hexanol

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Abstract

This technical guide provides a comprehensive overview of the analytical methodologies required for the complete structure elucidation of **6-Bromo-2-hexanol** (CAS No. 53574-39-9). The document details the predicted spectroscopic data based on foundational principles and comparison with analogous structures. Standard experimental protocols for synthesis and spectroscopic analysis are provided, catering to researchers in organic synthesis, medicinal chemistry, and drug development. The logical workflow for structural confirmation is visually represented to aid in understanding the analytical process.

Chemical Identity

6-Bromo-2-hexanol is a bifunctional organic molecule featuring a secondary alcohol at the C2 position and a terminal bromine atom at the C6 position. Its structure presents a chiral center at C2.

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ BrO	PubChem[1]
IUPAC Name	6-bromohexan-2-ol	PubChem[1]
Molecular Weight	181.07 g/mol	PubChem
Structure	CH ₃ -CH(OH)-CH ₂ -CH ₂ -CH ₂ -CH ₂ -Br	

Spectroscopic Analysis (Predicted Data)

Due to the limited availability of published experimental spectra for **6-Bromo-2-hexanol**, this section details the predicted spectroscopic characteristics derived from the analysis of its constituent functional groups and comparison with structurally related compounds such as 2-hexanol and 6-bromo-1-hexanol.

¹H NMR Spectroscopy

The proton NMR spectrum is predicted to show six distinct signals. The presence of two electronegative atoms (O and Br) at opposite ends of the alkyl chain will influence the chemical shifts of the adjacent protons.

Table 1: Predicted ¹H NMR Data for **6-Bromo-2-hexanol** (Solvent: CDCl₃)

Position (Proton)	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale
H1 (CH ₃)	~1.20	Doublet (d)	3H	Adjacent to the CH(OH) group.
H2 (CHOH)	~3.80	Sextet or Multiplet	1H	Deshielded by the adjacent hydroxyl group.
H6 (CH ₂ Br)	~3.40	Triplet (t)	2H	Deshielded by the terminal bromine atom.
H3, H4, H5 (-CH ₂ -)	1.40 - 1.90	Multiplets (m)	6H	Overlapping signals of the central methylene groups.
OH	Variable (e.g., ~2.0)	Broad Singlet (br s)	1H	Chemical shift is concentration and temperature dependent.

Comparison to Isomers: Unlike its isomer 6-bromo-1-hexanol, which would show a triplet at ~3.64 ppm for the HO-CH₂- protons, the key signal for **6-Bromo-2-hexanol** is the methine proton (CHOH) at ~3.80 ppm. Furthermore, the presence of a doublet for the methyl group (H1) is characteristic of the C2-ol structure, which would be absent in the C1-ol isomer.[\[2\]](#)

¹³C NMR Spectroscopy

The proton-decoupled ¹³C NMR spectrum is expected to display six unique signals, corresponding to the six carbon atoms in the molecule.

Table 2: Predicted ¹³C NMR Data for **6-Bromo-2-hexanol** (Solvent: CDCl₃)

Carbon Position	Predicted Chemical Shift (δ , ppm)	Rationale
C1 (CH ₃)	~23	Standard methyl group adjacent to a secondary alcohol.
C2 (CHOH)	~68	Carbon bearing the hydroxyl group.
C3	~38	Methylene carbon adjacent to the C2-OH group.
C4	~25	Methylene carbon in the middle of the chain.
C5	~32	Methylene carbon β to the bromine atom.
C6 (CH ₂ Br)	~33	Carbon bearing the bromine atom.

Comparison to Isomers: In contrast, 6-bromo-1-hexanol would show its C1 carbon (bearing the OH group) at approximately 62 ppm and its C6 carbon (bearing the Br) at around 34 ppm. The presence of a signal around 68 ppm is a strong indicator of a secondary alcohol at the C2 position.

Infrared (IR) Spectroscopy

The IR spectrum will be dominated by absorptions from the hydroxyl and alkyl C-H bonds.

Table 3: Predicted IR Absorption Bands for **6-Bromo-2-hexanol**

Functional Group	Predicted Frequency (cm ⁻¹)	Description
O-H (Alcohol)	3500 - 3200	Strong, Broad
C-H (sp ³)	3000 - 2850	Strong, Sharp
C-O (Alcohol)	1150 - 1050	Strong
C-Br	650 - 550	Medium to Strong

The key diagnostic peak is the broad O-H stretch, confirming the presence of the alcohol functional group.

Mass Spectrometry (MS)

Electron Ionization (EI) mass spectrometry is expected to yield a molecular ion peak and several characteristic fragment ions.

Table 4: Predicted Key Mass Spectrometry Fragments for **6-Bromo-2-hexanol**

m/z Value	Proposed Fragment	Notes
180/182	[M] ⁺	Molecular ion peak. The two peaks of ~1:1 intensity are due to the natural abundance of ⁷⁹ Br and ⁸¹ Br isotopes.
162/164	[M - H ₂ O] ⁺	Loss of water from the molecular ion.
101	[M - Br] ⁺	Loss of the bromine radical.
45	[CH ₃ CHOH] ⁺	α-cleavage, a characteristic fragmentation of secondary alcohols. This is a strong diagnostic peak.
81/83	[CH ₂ CH ₂ Br] ⁺	Cleavage of the C3-C4 bond.

The presence of the M/M+2 isotopic pattern for bromine-containing fragments and the strong peak at m/z 45 would be compelling evidence for the structure of **6-Bromo-2-hexanol**.

Experimental Protocols

Synthesis of 6-Bromo-2-hexanol

A plausible synthetic route involves the reduction of 6-bromo-2-hexanone.

Step 1: Synthesis of 6-Bromo-2-hexanone This precursor can be synthesized from 1,3-bromochloropropane and ethyl acetoacetate through cyclization, followed by ring-opening, elimination, and bromination steps.^[3]^[4]

Step 2: Reduction of 6-Bromo-2-hexanone to **6-Bromo-2-hexanol**

- **Materials:** 6-bromo-2-hexanone, Sodium borohydride (NaBH_4), Methanol (or Ethanol), Diethyl ether, Saturated aqueous ammonium chloride (NH_4Cl), Anhydrous magnesium sulfate (MgSO_4).
- **Procedure:**
 - Dissolve 6-bromo-2-hexanone (1.0 eq) in methanol in a round-bottom flask and cool the solution to 0 °C in an ice bath.
 - Slowly add sodium borohydride (1.1 eq) portion-wise, ensuring the temperature remains below 10 °C.
 - After the addition is complete, remove the ice bath and stir the reaction mixture at room temperature for 1-2 hours.
 - Monitor the reaction progress by Thin Layer Chromatography (TLC).
 - Once the starting material is consumed, cool the mixture to 0 °C and slowly quench the reaction by adding saturated aqueous NH_4Cl solution.
 - Remove the methanol under reduced pressure using a rotary evaporator.
 - Extract the aqueous residue with diethyl ether (3x).

- Combine the organic layers, wash with brine, and dry over anhydrous MgSO_4 .
- Filter the drying agent and concentrate the filtrate under reduced pressure to yield crude **6-Bromo-2-hexanol**.
- Purify the crude product by silica gel column chromatography (e.g., using a hexane/ethyl acetate gradient) to obtain the pure alcohol.

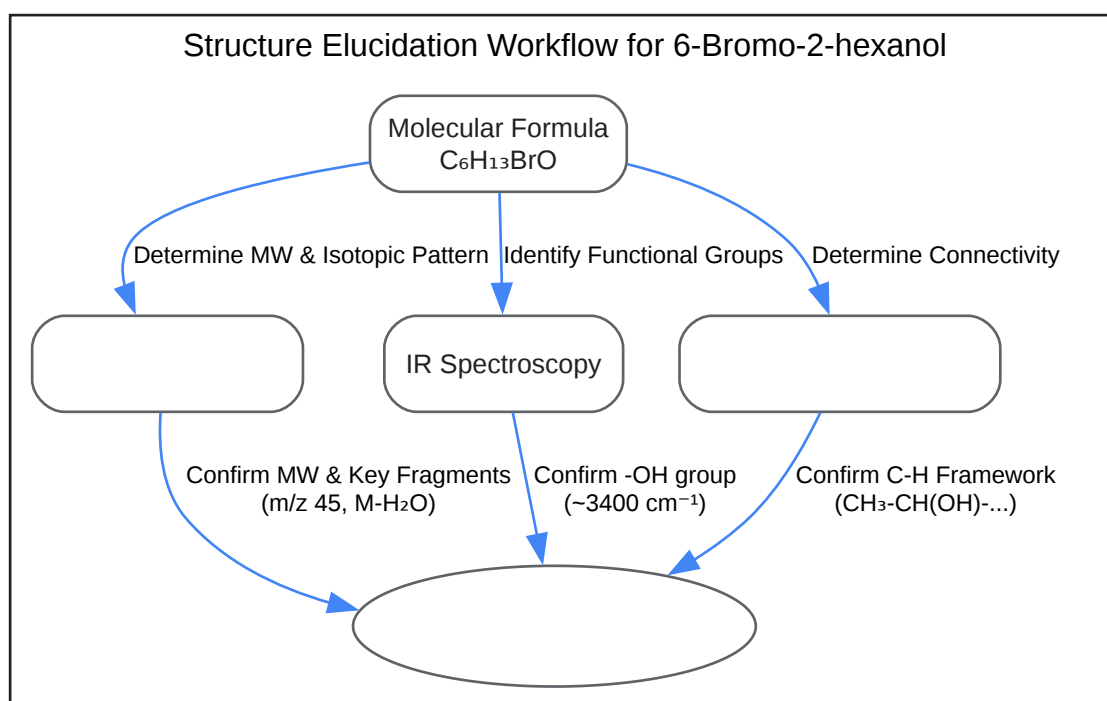
Spectroscopic Data Acquisition

- NMR Spectroscopy (^1H and ^{13}C):
 - Dissolve a small amount (5-10 mg) of purified **6-Bromo-2-hexanol** in approximately 0.6 mL of deuterated chloroform (CDCl_3) containing tetramethylsilane (TMS) as an internal standard.
 - Transfer the solution to a 5 mm NMR tube.
 - Acquire the spectra on a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
 - Process the spectra (Fourier transform, phase correction, and baseline correction) to obtain the final ^1H and ^{13}C NMR spectra.
- IR Spectroscopy:
 - As **6-Bromo-2-hexanol** is a liquid, acquire the spectrum using a neat sample.
 - Place a drop of the liquid between two KBr or NaCl salt plates to create a thin film.
 - Alternatively, use an Attenuated Total Reflectance (ATR) accessory.
 - Record the spectrum using a Fourier-Transform Infrared (FT-IR) spectrometer over a range of $4000\text{-}400\text{ cm}^{-1}$.
- Mass Spectrometry:
 - Introduce a dilute solution of the sample (e.g., in methanol or acetonitrile) into the mass spectrometer.

- For volatile compounds, Gas Chromatography-Mass Spectrometry (GC-MS) is ideal for simultaneous separation and analysis.
- Use Electron Ionization (EI) at 70 eV to generate fragments.
- Acquire the mass spectrum over a suitable m/z range (e.g., 40-250 amu).

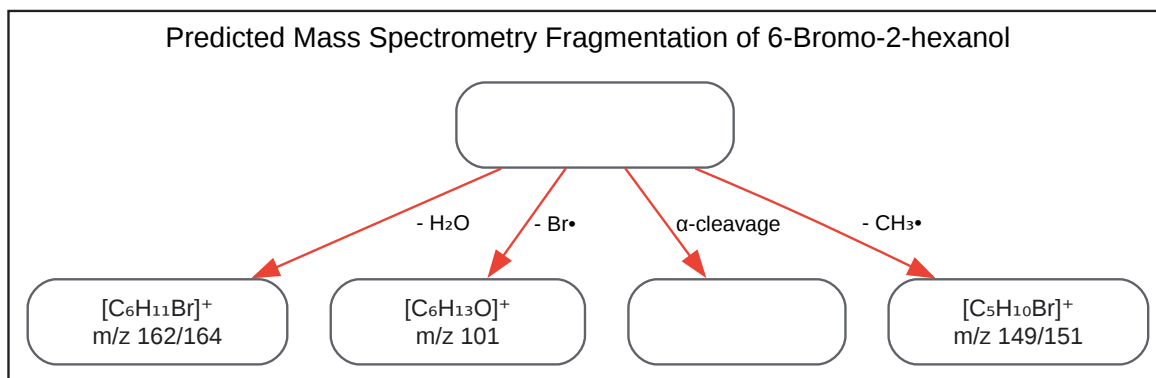
Visualization of Analytical Workflow

The following diagrams illustrate the logical process for structure elucidation and the predicted fragmentation behavior of the molecule.



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Caption: Logical workflow for the structure elucidation of **6-Bromo-2-hexanol**.



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Caption: Key predicted fragmentation pathways for **6-Bromo-2-hexanol** in EI-MS.

Conclusion

The definitive structure of **6-Bromo-2-hexanol** can be elucidated through a synergistic application of modern spectroscopic techniques. Mass spectrometry will confirm the molecular weight and the presence of a bromine atom. IR spectroscopy will identify the hydroxyl functional group. Finally, ^1H and ^{13}C NMR spectroscopy will unambiguously establish the connectivity of the carbon skeleton, placing the hydroxyl group at the C2 position and the bromine atom at the C6 position, thereby distinguishing it from all other isomers. The protocols and predicted data herein serve as a robust guide for the synthesis and characterization of this compound.

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